

An In-depth Technical Guide to the Chemical Properties of Sodium 4-Methylbenzenesulfonate

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Compound of Interest

Compound Name: Sodium 4-methylbenzenesulfonate

Cat. No.: B147522

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Introduction

Sodium 4-methylbenzenesulfonate, also known as sodium tosylate or sodium p-toluenesulfonate, is a versatile organic salt with the chemical formula $C_7H_7NaO_3S$.^{[1][2]} It is a white, water-soluble solid commonly supplied as a crystalline powder.^{[1][3]} This compound serves as a crucial intermediate and reagent in a wide array of chemical applications, ranging from its use as a hydrotrope in detergent formulations to its role as a catalyst and a key building block in the synthesis of pharmaceuticals.^{[1][4][5]} Its stability and reactivity make it an important tool for chemists in both industrial and academic settings. This technical guide provides a comprehensive overview of the chemical properties of **sodium 4-methylbenzenesulfonate**, including detailed experimental protocols and visual representations of key processes.

Chemical and Physical Properties

Sodium 4-methylbenzenesulfonate is characterized by a benzene ring substituted with a methyl group and a sulfonate group, with a sodium counter-ion.^[3] This structure imparts both hydrophilic and hydrophobic properties to the molecule, underpinning its utility as a hydrotrope. A summary of its key physical and chemical properties is presented in the table below.

Property	Value	References
Molecular Formula	C ₇ H ₇ NaO ₃ S	[1]
Molecular Weight	194.18 g/mol	[1]
Appearance	White crystalline powder or flakes	[1][3]
Melting Point	>300 °C	[6]
Boiling Point	Not applicable (decomposes)	
Density	1.55 g/cm ³ (at 20 °C)	[1]
Solubility in Water	670 g/L at 20°C, 2600 g/L at 80°C	[1]
Solubility in Organic Solvents	Soluble in methanol, slightly soluble in ethanol (2.5%), and most other organic solvents.	[1][6]
pH of 20g/L solution	8-10	
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[6]

Synthesis and Purification

The most common method for the synthesis of **sodium 4-methylbenzenesulfonate** involves the sulfonation of toluene followed by neutralization with a sodium base.[3][7]

Experimental Protocol: Synthesis of Sodium 4-methylbenzenesulfonate

This protocol is adapted from a procedure described by Cason & Rapoport (1950).[6]

Materials:

- Toluene (11 mL, 9.3 g)

- Concentrated sulfuric acid (10 mL, 18.5 g)
- Deionized water (dH₂O)
- Sodium chloride (NaCl)
- Ethanol
- Decolorizing carbon (optional)

Procedure:

- In a 125 mL round-bottom flask equipped with an air condenser, combine 11 mL of toluene and 10 mL of concentrated sulfuric acid.
- Heat the mixture in a boiling water bath with frequent stirring for approximately 30 minutes, or until the solution becomes homogeneous, indicating the completion of the sulfonation reaction.^[6]
- Carefully and slowly pour the hot reaction mixture into a beaker containing 75 mL of deionized water while stirring.
- Add 25 g of finely ground sodium chloride to the diluted solution. Cover the beaker with a watch glass and heat until all the salt has dissolved.^[6]
- Filter the hot solution by gravity to remove any insoluble impurities.
- Allow the filtrate to cool to room temperature to induce crystallization of sodium p-toluenesulfonate. Scratching the inner walls of the beaker with a glass stirring rod may be necessary to initiate crystallization.^[6]
- Collect the crystals by suction filtration and wash the filter cake with 15-20 mL of cold ethanol.^[6]
- Dry the crystals on a watch glass over a steam bath or in a desiccator containing calcium chloride.^[6]

Experimental Protocol: Recrystallization of Sodium 4-methylbenzenesulfonate

For higher purity, the synthesized **sodium 4-methylbenzenesulfonate** can be recrystallized.^[6]

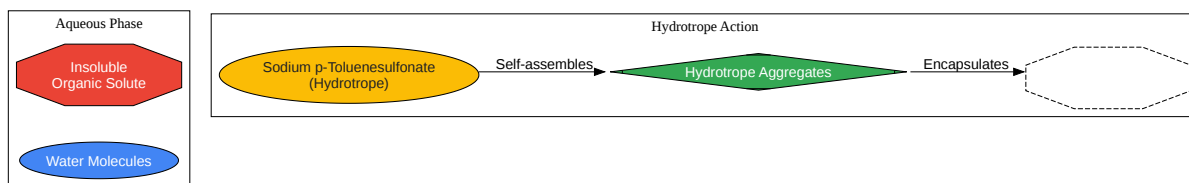
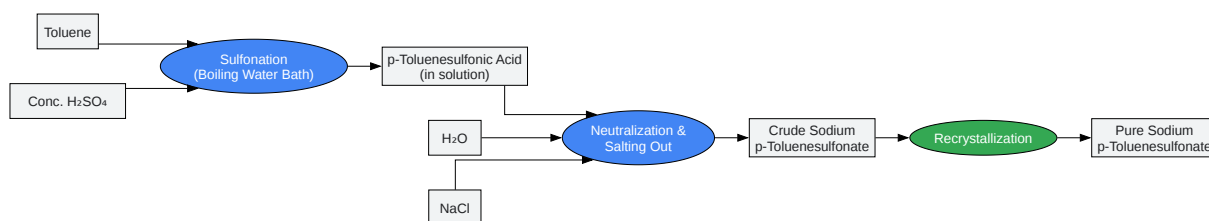
Materials:

- Crude **sodium 4-methylbenzenesulfonate**
- Deionized water (dH₂O)
- Sodium chloride (NaCl)
- Decolorizing carbon

Procedure:

- Dissolve the impure sodium p-toluenesulfonate in 30 mL of deionized water in a beaker.
- Add 10 g of sodium chloride and heat the mixture with stirring to dissolve the solid. Add a small amount of additional deionized water if necessary to achieve complete dissolution.^[6]
- Add approximately 0.5 g of decolorizing carbon to the hot solution and stir for a few minutes.
- Filter the hot solution by gravity, rinsing the filter paper with a minimal amount of hot deionized water.
- Concentrate the clear filtrate by boiling until the volume is reduced to approximately 30-35 mL.
- Allow the solution to cool to room temperature to form crystals.
- Collect the purified crystals by suction filtration, wash with a small amount of cold ethanol, and dry as previously described. The expected product is sodium p-toluenesulfonate dihydrate, with a yield of 6-8 g.^[6]

Synthesis Workflow



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